

# Allyl Butyrate: A Comprehensive Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: *Allyl butyrate*

Cat. No.: *B1265518*

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An In-depth Technical Review of the **Allyl Butyrate** Safety Data Sheet for Drug Development Professionals and Scientists

**Allyl butyrate**, a flammable and toxic liquid, is an ester widely utilized as a flavoring and fragrance agent. For laboratory and research professionals, a thorough understanding of its safety profile is paramount to ensure safe handling and mitigate potential exposure risks. This technical guide provides a comprehensive overview of the critical safety data for **allyl butyrate**, drawing from official Safety Data Sheets (SDS) to inform on its properties, hazards, and the necessary precautions for its use in a research and development setting.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of safe laboratory practice. The following table summarizes the key quantitative data for **allyl butyrate**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	128.17 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Boiling Point	142-143 °C at 760 mmHg	[1]
Melting Point	-80 °C	[1]
Flash Point	42 °C (107.6 °F) - closed cup	[2]
Density	0.897 - 0.902 g/mL at 25 °C	[1]
Refractive Index	1.412 - 1.418 at 20 °C	[1]
Solubility	Insoluble in water; soluble in ethanol and oils.	[1]

## Toxicological Data

**Allyl butyrate** is classified as toxic if swallowed or in contact with skin.[1][3] The following table presents the available acute toxicity data.

Endpoint	Value	Species	Route	Source
LD <sub>50</sub> (Lethal Dose, 50%)	250 mg/kg	Rat	Oral	[4]
LD <sub>50</sub> (Lethal Dose, 50%)	530 mg/kg	Rabbit	Dermal	[4]

## Experimental Protocols

Detailed experimental protocols for determining the toxicological endpoints of chemical substances are outlined by international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (LD<sub>50</sub>):** The oral LD<sub>50</sub> value for **allyl butyrate** was likely determined following a method similar to the OECD Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method). In this protocol, a stepwise procedure is used with a small number of animals per step. The substance is administered orally to a group of fasted animals. Observations of effects and mortality are made over a defined period, typically 14 days. The LD<sub>50</sub> is then estimated based on the mortality data.
- **Acute Dermal Toxicity (LD<sub>50</sub>):** The dermal LD<sub>50</sub> is generally determined using a method analogous to OECD Guideline 402 (Acute Dermal Toxicity). The substance is applied to a shaved area of the skin of the test animals (often rabbits). The application site is covered with a porous gauze dressing for a 24-hour exposure period. Animals are observed for signs of toxicity and mortality over 14 days.

## Hazard Identification and GHS Classification

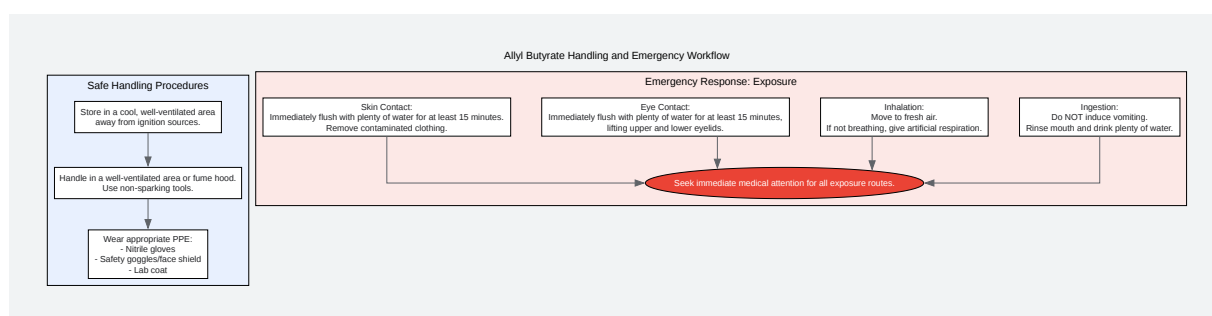
The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. **Allyl butyrate** is classified as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:[1][2][3]

## Handling and Emergency Procedures Workflow

Proper handling and emergency preparedness are critical when working with hazardous materials like **allyl butyrate**. The following diagram illustrates the logical workflow for safe handling and response to accidental exposure.

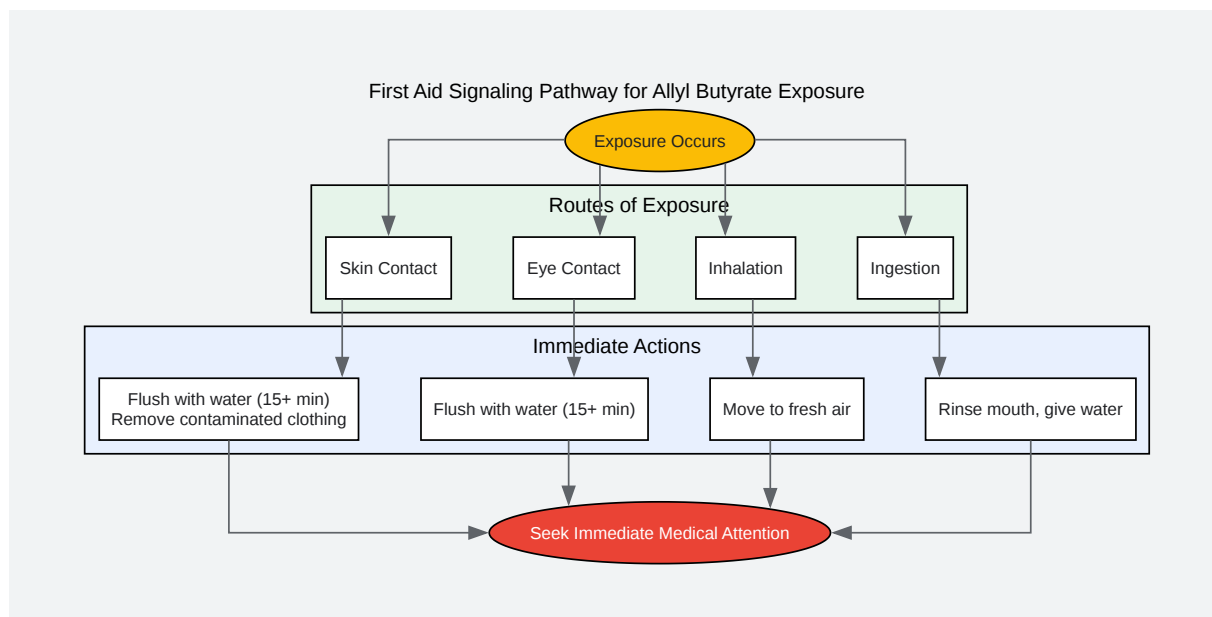


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Caption: Workflow for safe handling and emergency response to **allyl butyrate** exposure.

## First Aid Measures Signaling Pathway

In the event of exposure, a clear and rapid response is crucial. The following diagram outlines the signaling pathway for first aid measures.



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Caption: Signaling pathway for first aid measures following **allyl butyrate** exposure.

## Firefighting and Accidental Release Measures

**Allyl butyrate** is a flammable liquid, and appropriate measures must be in place for fire and spill emergencies.

Firefighting Measures:

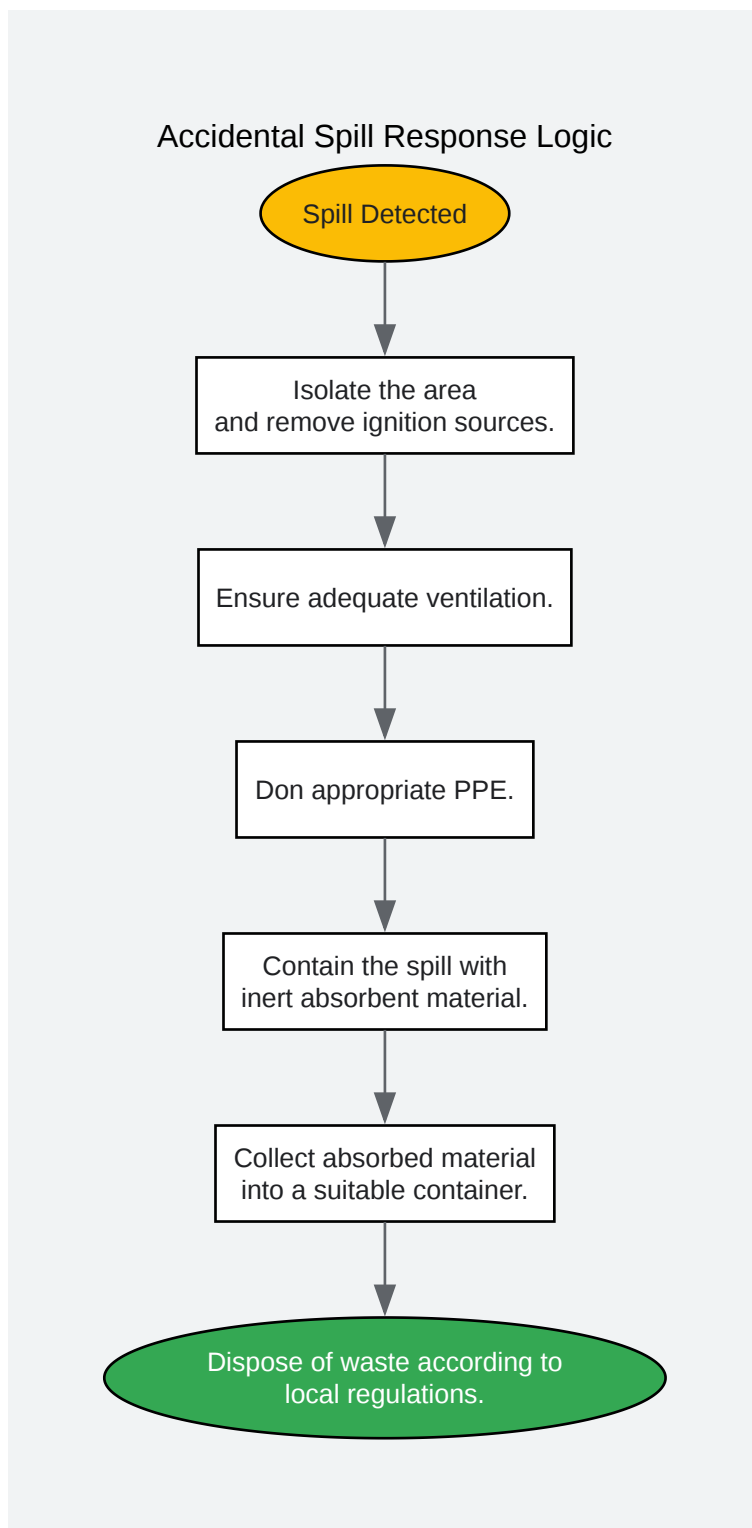
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.<sup>[3]</sup>
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.<sup>[3]</sup>

- **Specific Hazards:** Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[3]</sup>

#### Accidental Release Measures:

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

The following diagram illustrates the logical relationship for responding to an accidental spill.



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